

Application Notes and Protocols: Disperse Red 191 in Polymer Science Research

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Compound of Interest

Compound Name: Disperse Red 191

CAS No.: 103657-51-8

Cat. No.: B1141482

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 191 (C.I. **Disperse Red 191**) is a brilliant red anthraquinone-based dye.^[1] Its primary and well-documented application in polymer science is the dyeing of hydrophobic synthetic fibers, particularly polyester.^[1] Like other disperse dyes, it is non-ionic and has low water solubility, making it suitable for application from aqueous dispersions at elevated temperatures.^[1] The interaction between **Disperse Red 191** and polymer chains is primarily governed by van der Waals and dipole forces. While its use is prevalent in the textile industry, its photophysical properties, characteristic of anthraquinone derivatives, suggest potential for exploration in advanced materials science and biomedical applications. This document provides an overview of its established use and explores potential avenues for further research.

Physicochemical Properties and Dyeing Parameters

A summary of the key properties of **Disperse Red 191** and typical parameters for its application in polyester dyeing are presented below.

Property	Value	Notes
CAS Number	103657-51-8	
Molecular Formula	C ₂₂ H ₁₇ NO ₅	
Molecular Weight	375.37 g/mol	
Chromophore	Anthraquinone	[1]
Typical Dye Concentration	1-3% (on weight of fabric)	Varies with desired shade depth.
Dye Bath pH	4.5 - 5.5	Typically maintained with acetic acid for optimal dye exhaustion.[2]
Dyeing Temperature	130°C	For high-temperature exhaust dyeing of polyester.[2]
Carrier Dyeing Temperature	85-90°C	When a carrier is used to facilitate fiber swelling.[2]

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric with Disperse Red 191

This protocol describes a standard laboratory procedure for incorporating **Disperse Red 191** into a polyester matrix using a high-temperature exhaust dyeing method.

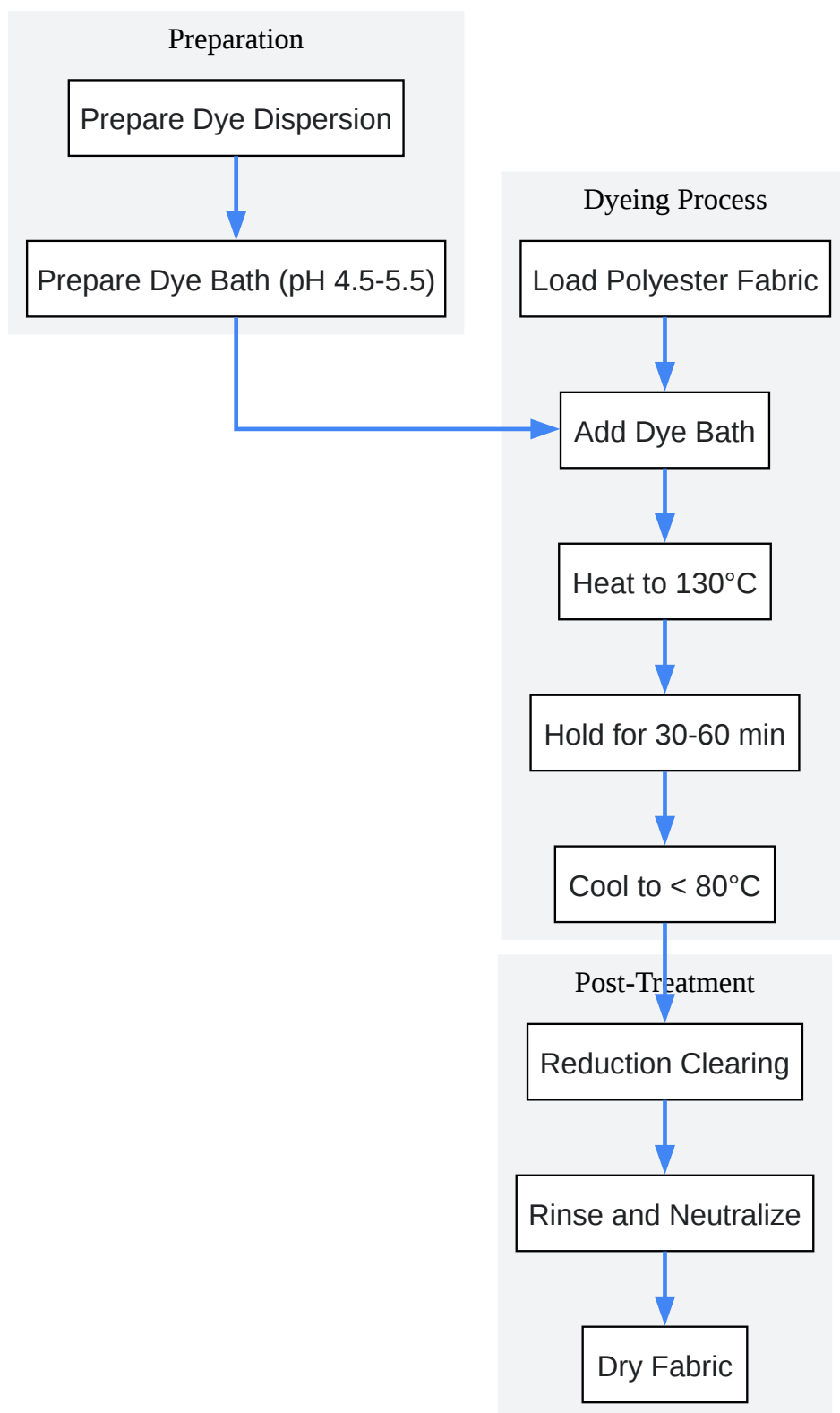
Materials:

- Polyester fabric (scoured and heat-set)
- **Disperse Red 191**
- Dispersing agent (e.g., sodium lignosulfonate)
- Acetic acid

- Deionized water
- High-temperature laboratory dyeing machine

Procedure:

- **Dye Dispersion Preparation:** Create a paste of the required amount of **Disperse Red 191** with a small amount of cold water. To this paste, add a dispersing agent (typically 0.5-1.5 g/L). Make up the volume with deionized water to form a stable dispersion.
- **Dye Bath Preparation:** Fill the dyeing vessel with deionized water. Add the prepared dye dispersion. Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- **Dyeing Process:**
 - Place the polyester fabric into the dyeing machine.
 - Add the prepared dye bath.
 - Gradually raise the temperature of the dye bath to 130°C over 30-45 minutes.
 - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation within the polymer matrix.
 - After the holding time, cool the dye bath to below 80°C before draining.
- **Post-Treatment (Reduction Clearing):**
 - Prepare a solution containing 1-2 g/L sodium hydrosulfite and 1-2 g/L sodium hydroxide.
 - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface.
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Dry the dyed fabric.



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Workflow for High-Temperature Dyeing of Polyester with **Disperse Red 191**.

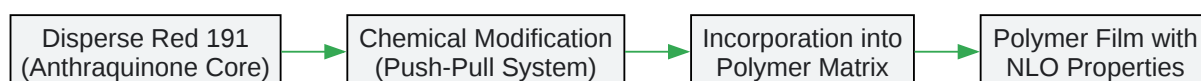
Potential for Advanced Polymer Science Applications

While direct research on **Disperse Red 191** in advanced applications is limited, its anthraquinone structure suggests potential for exploration in several areas.

Nonlinear Optical (NLO) Materials

Anthraquinone derivatives are known to be part of "push-pull" molecular systems that can exhibit significant second-order nonlinear optical properties. These properties are valuable for applications in telecommunications and optical data processing. Future research could involve:

- **Chemical Modification:** Introducing electron-donating and electron-withdrawing groups to the **Disperse Red 191** structure to enhance its hyperpolarizability.
- **Incorporation into Polymers:** Doping or covalently bonding modified **Disperse Red 191** into polymer matrices such as poly(methyl methacrylate) (PMMA).
- **Characterization:** Measuring the second-harmonic generation (SHG) of the resulting polymer films to quantify their NLO response.



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Logical pathway for developing NLO materials from **Disperse Red 191**.

Photoresponsive Materials

The anthraquinone scaffold can also be a basis for photochromic systems. Although less common than azobenzenes, certain anthraquinone derivatives can undergo reversible photochemical reactions, leading to changes in their absorption spectra and other properties. This could be harnessed for applications such as:

- Optical data storage

- Light-controlled switches and sensors
- Photo-switchable surfaces

Research in this area would involve investigating the photochemical behavior of **Disperse Red 191** when incorporated into various polymer architectures.

Relevance for Drug Development Professionals

Photodynamic Therapy (PDT)

Photodynamic therapy is a treatment modality that uses a photosensitizer, light, and oxygen to induce cell death. Anthraquinone derivatives have been investigated as potential photosensitizers due to their ability to generate reactive oxygen species (ROS) upon photoexcitation. While porphyrins are the most common class of photosensitizers, the development of new agents is an active area of research.

The potential of **Disperse Red 191** as a photosensitizer for PDT is currently unexplored. Key research steps to evaluate its suitability would include:

- Photophysical Characterization: Determining the triplet state lifetime and singlet oxygen quantum yield of **Disperse Red 191** in relevant biological media.
- In Vitro Studies: Assessing its cellular uptake, localization, and phototoxicity in cancer cell lines.
- Formulation Development: Encapsulating **Disperse Red 191** into polymer-based nanoparticles or other drug delivery systems to improve its solubility and targeted delivery.

This presents a potential, though speculative, avenue for applying this dye in a biomedical context, bridging the gap between polymer science and drug development.

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References

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